

Preventing contamination in trace analysis of nitriles

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heptadecanenitrile*

Cat. No.: *B7822307*

[Get Quote](#)

Technical Support Center: Trace Analysis of Nitriles

This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent and diagnose contamination during the trace analysis of nitriles.

Frequently Asked Questions (FAQs)

Section 1: Identifying Sources of Contamination

Q1: I am observing unexpected peaks or a high baseline in my chromatogram. What are the common sources of nitrile contamination?

A1: Nitrile contamination in a laboratory setting can originate from various sources. Common culprits include nitrile gloves, solvents, reagents, and improperly cleaned labware.^[1] Nitrile gloves, while essential for safety, can leach additives, mold-release agents, or components of the rubber itself, especially when exposed to solvents.^{[1][2]} Even incidental contact between gloves and sample surfaces like weighing paper or pipette tips can transfer contaminants.^[1] Solvents and reagents, if not of sufficient purity, can introduce a variety of impurities, including nitriles.^{[3][4]} Finally, laboratory air and improperly cleaned glassware or equipment are potential pathways for contamination.^{[5][6]}

Q2: Could my nitrile gloves be the source of ghost peaks in my LC analysis?

A2: Yes, this is a well-documented issue. Studies have shown that extractables from nitrile gloves can be a significant source of unintended contamination and ghost peaks in liquid chromatography (LC) analyses.^[1] Components used in the manufacturing process, such as inorganic salts, silicone-containing mold-release agents, and other additives, can leach from the glove surface.^[2] This is particularly problematic when gloves come into contact with solvents used in sample preparation, as the solvent can extract these contaminants and introduce them into your sample.^{[1][2]}

Q3: Besides gloves, what other laboratory consumables can introduce nitrile contamination?

A3: Beyond gloves, several other consumables can be sources of contamination. Pay close attention to sample vials and their caps.^[1] For instance, rubber-lined vial caps have been identified as a source of extractable compounds that can interfere with analysis.^[1] It is also important to consider the material of your pipette tips, weigh boats, and any tubing that comes into contact with your sample or mobile phase.^[6] Whenever possible, use consumables made from inert materials and pre-test them to ensure they do not leach interfering substances.

Section 2: Prevention and Best Practices

Q4: What are the best practices for handling samples to avoid contamination?

A4: To minimize contamination, a systematic approach to sample handling is crucial.

- **Personal Protective Equipment (PPE):** Always wear powder-free nitrile gloves.^{[5][6]} It is recommended to rinse gloves with high-purity water or a solvent that will not interfere with the analysis before handling samples.^[7] Change gloves frequently, especially after touching any potentially contaminated surfaces like door handles or keyboards.^[8]
- **Avoid Direct Contact:** Do not touch any surface that will come into contact with the sample, such as the inside of sample tubes, lids, or pipette tips.^{[5][6]}
- **Work Environment:** Whenever possible, prepare samples in a clean environment like a laminar flow hood with HEPA filtration to protect them from airborne particulates.^{[5][9]} Keep work surfaces clean and uncluttered.^[6]
- **Solvent and Reagent Handling:** Use dedicated, clean glassware for mobile phases and reagents.^[10] Avoid filtering high-purity solvents in the lab, as this can introduce more

contamination than it removes.[10]

Q5: How do I select the appropriate solvents and reagents for trace analysis?

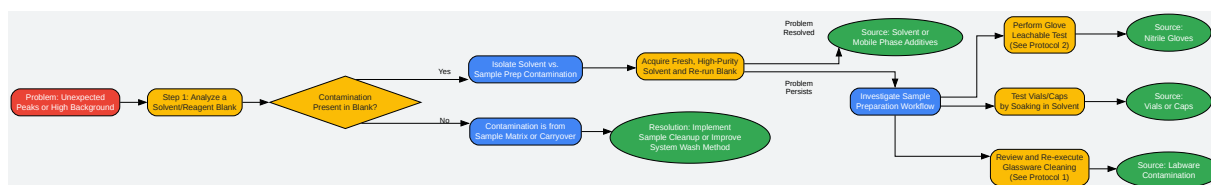
A5: The purity of your solvents and reagents is critical for trace analysis. Always use the highest grade of solvent appropriate for your application, such as HPLC, LC/MS, or spectrophotometric grade.[3][11] These solvents are manufactured to have low levels of impurities, including minimal UV absorbance, which is crucial for sensitive analyses.[3][12] Be aware that even high-purity solvents can contain impurities that accumulate on the column, especially during gradient elution.[4] Always check the certificate of analysis provided by the manufacturer.

Q6: What is the proper procedure for cleaning laboratory glassware for trace analysis?

A6: A rigorous cleaning procedure is essential to remove trace organic and inorganic residues. For non-metallic reusable labware, a multi-step process is recommended. First, wash with a laboratory-grade, clean-rinsing detergent and hot water.[6][13] Follow this with thorough rinsing with reagent water. Next, soak the glassware for at least four hours in a 10% nitric acid solution.[6] For trace total organic carbon (TOC) analysis, a soak in 0.5% nitric acid overnight is recommended.[14] Finally, rinse profusely with reagent-grade water and allow to air dry in a clean area, covered to prevent dust accumulation.[6][14] Do not dry labware with paper or cloth towels.[6]

Troubleshooting Guide

This logical workflow can help diagnose the source of nitrile contamination when it is detected in your analysis.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for identifying nitrile contamination sources.

Quantitative Data Summary

Table 1: Common Solvent Grades and Typical Purity

For trace analysis, selecting a solvent of appropriate purity is a critical first step in preventing contamination. Higher-grade solvents undergo more rigorous purification and testing to minimize impurities that can interfere with sensitive analytical methods.[3][12]

Solvent Grade	Typical Purity	Key Characteristics & Common Use
ACS Reagent Grade	≥95%	Meets or exceeds standards set by the American Chemical Society (ACS); suitable for general lab work and some analytical procedures. [3]
HPLC Grade	≥99.9%	High purity with low UV absorbance and low residue after evaporation; essential for High-Performance Liquid Chromatography.
Spectrophotometric Grade	99%+	Characterized by high transparency to specific ranges of the light spectrum (UV-Vis); used for quantitative absorbance measurements. [3]
LC/MS Grade	≥99.9%	Undergoes additional filtration (e.g., to 0.2 µm) and testing to ensure extremely low levels of trace metal and organic impurities that could form adducts or suppress ionization in Mass Spectrometry. [3]
Ultra Pure / TraceSELECT™	Varies (ppb-ppt level impurities)	Reagents used in ultra-trace inorganic analysis where impurities must be exceptionally low. [11] [12]

Experimental Protocols

Protocol 1: Standard Operating Procedure for Cleaning Glassware for Trace Analysis

This protocol is adapted from guidelines for preparing labware for trace elemental and organic analysis.^[6]^[14]

Objective: To remove organic and inorganic contaminants from reusable non-metallic laboratory glassware.

Materials:

- Clean-rinsing laboratory detergent
- Hot tap water
- Reagent grade water (e.g., 18 MΩ·cm deionized water)^[9]
- ACS Reagent Grade Nitric Acid (HNO₃)
- Appropriate PPE (gloves, safety glasses)

Procedure:

- Initial Wash: For new glassware or glassware with visible residue, perform an initial wash using laboratory detergent and hot tap water. Use a brush to physically remove any particulate matter.^[6]^[14]
- Tap Water Rinse: Rinse the glassware thoroughly with hot tap water to remove all detergent residue.^[13]
- Acid Soak: Prepare a 10% (v/v) nitric acid solution. Submerge the glassware in the solution, ensuring all surfaces are in contact with the acid. Allow to soak for a minimum of 4 hours (or overnight for best results).^[6]
- Reagent Water Rinse: Remove the glassware from the acid bath and rinse profusely with reagent water. A minimum of five rinse cycles is recommended.^[14]
- Drying and Storage: Allow the glassware to air dry in a clean, dust-free environment (e.g., a covered rack or in a clean cabinet).^[6] Cover openings with clean aluminum foil or paraffin film to prevent airborne contamination during storage. Do not use paper or cloth towels for drying.^[6]

Protocol 2: Testing for Leachable Contaminants from Nitrile Gloves

This protocol provides a method to determine if nitrile gloves are a source of contamination in your analysis.^{[1][7]}

Objective: To extract and analyze potential contaminants from nitrile gloves.

Materials:

- Nitrile gloves to be tested
- A clean, inert beaker or flask (cleaned according to Protocol 1)
- High-purity solvent (e.g., the mobile phase or sample diluent used in your analysis, such as acetonitrile or methanol)
- Your analytical instrument (e.g., LC-MS, HPLC-UV)

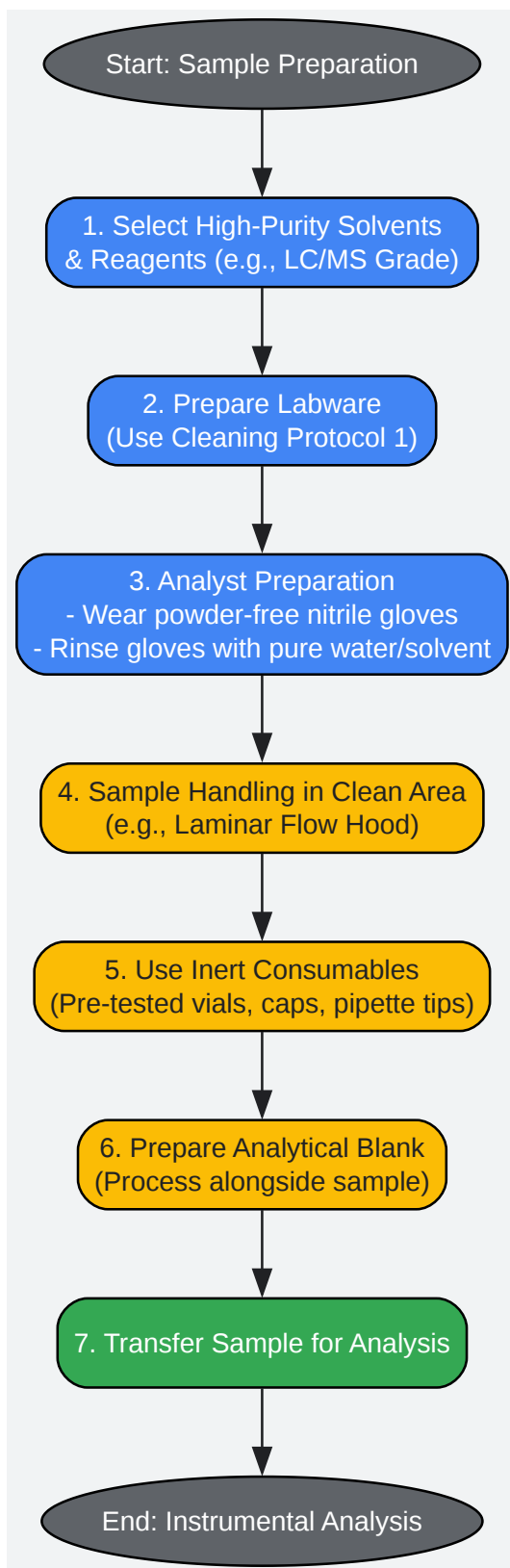
Procedure:

- **Glove Soaking (Extraction):** Place a new, clean nitrile glove (or a cut piece of it) into the clean beaker.
- Add a sufficient volume of the high-purity solvent to fully submerge the glove material.
- Allow the glove to soak in the solvent for a set period (e.g., 30 minutes). You may gently agitate the container periodically. Some studies have noted that even slight agitation can cause foaming, indicating the presence of extractable substances.^[1]
- **Blank Preparation:** In a separate clean beaker, prepare a solvent blank using the same volume of the same solvent, but without the glove.
- **Analysis:** Carefully decant the solvent from the glove extraction into a clean sample vial. Also, transfer the solvent blank into a separate clean vial.
- Analyze both the glove extract and the solvent blank using the same analytical method you are using for your samples of interest.

- Evaluation: Compare the chromatogram of the glove extract to the solvent blank. Any peaks present in the glove extract but absent (or significantly smaller) in the blank are potential contaminants leached from the nitrile gloves.

Workflow Visualization

This diagram illustrates an ideal workflow for preparing a sample for trace analysis, designed to minimize the introduction of contaminants at each step.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. XPS Detects a Hidden Source of Contaminants in the Lab - Advancing Materials [thermofisher.com]
- 3. calpaclab.com [calpaclab.com]
- 4. chromatographyonline.com [chromatographyonline.com]
- 5. spectroscopyonline.com [spectroscopyonline.com]
- 6. fda.gov [fda.gov]
- 7. sfwmd.gov [sfwmd.gov]
- 8. Fact Sheet: Disposable Nitrile Gloves in Chemical Labs | PennEHRS [ehrs.upenn.edu]
- 9. spectroscopyonline.com [spectroscopyonline.com]
- 10. chromatographyonline.com [chromatographyonline.com]
- 11. labicom.cz [labicom.cz]
- 12. Purity and Grade of Chemical Reagent - Concord Technology (Tianjin) Co., Ltd. [en.tjconcord.com]
- 13. extapps.dec.ny.gov [extapps.dec.ny.gov]
- 14. frederick.cancer.gov [frederick.cancer.gov]
- To cite this document: BenchChem. [Preventing contamination in trace analysis of nitriles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7822307#preventing-contamination-in-trace-analysis-of-nitriles]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com